

# 2-Methoxy-5-nitroaniline molecular weight and formula

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## Compound of Interest

Compound Name: 2-Methoxy-5-nitroaniline

Cat. No.: B165355

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## An In-Depth Technical Guide to 2-Methoxy-5-nitroaniline

For researchers, scientists, and professionals in drug development, **2-Methoxy-5-nitroaniline** is a significant chemical intermediate. This guide provides a comprehensive overview of its core properties, synthesis, and analysis, presenting key data and experimental protocols in a structured format.

## Core Properties of 2-Methoxy-5-nitroaniline

**2-Methoxy-5-nitroaniline**, also known as 5-Nitro-o-anisidine, is a nitroaromatic compound with the chemical formula  $C_7H_8N_2O_3$ .<sup>[1][2][3][4]</sup> It is characterized by a methoxy ( $-OCH_3$ ) group at the 2-position and a nitro ( $-NO_2$ ) group at the 5-position of an aniline ring.<sup>[1]</sup> This compound appears as orange-red needles or an orange powder.<sup>[3]</sup> The presence of both an electron-donating methoxy group and an electron-withdrawing nitro group results in a large dipole moment, influencing its optical and electronic properties.<sup>[1]</sup>

## Quantitative Data Summary

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	168.15 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	117-119°C <a href="#">[1]</a>
Boiling Point	351.79 °C
Flash Point	166.55 °C
CAS Number	99-59-2 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-Methoxy-5-nitroaniline** are crucial for its application in research and development.

### Synthesis Protocol: Nitration of 2-Methoxyaniline

A common method for the synthesis of **2-Methoxy-5-nitroaniline** is the nitration of 2-methoxyaniline.[\[1\]](#)[\[3\]](#)

Materials:

- 2-Methoxyaniline
- Nitric acid
- Sulfuric acid
- Ice
- Ethanol
- Water

Procedure:

- In a reaction vessel, carefully add 2-methoxyaniline to concentrated sulfuric acid while maintaining a low temperature (0–5°C) using an ice bath.
- Slowly add a nitrating mixture of nitric acid and sulfuric acid to the solution, ensuring the temperature does not exceed 5°C to prevent over-nitration.[1]
- After the addition is complete, continue to stir the mixture at 0–5°C for 1-2 hours.[1]
- Pour the reaction mixture into ice water to quench the reaction and precipitate the product.
- Filter the resulting solid and wash it with cold water.
- For purification, recrystallize the crude product from an ethanol/water mixture to achieve a purity of ≥98%.[1]

## Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

HPLC is a recommended technique for the purity analysis of **2-Methoxy-5-nitroaniline**.<sup>[1]</sup>

Instrumentation and Conditions:

- Column: C18 column<sup>[1]</sup>
- Mobile Phase: A mixture of methanol and water (e.g., 70:30 v/v) or acetonitrile and water with phosphoric acid.<sup>[1][5][6]</sup> For Mass Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.<sup>[5][6]</sup>
- Detection: UV detection at 254 nm.<sup>[1]</sup>
- Column Temperature: Ambient

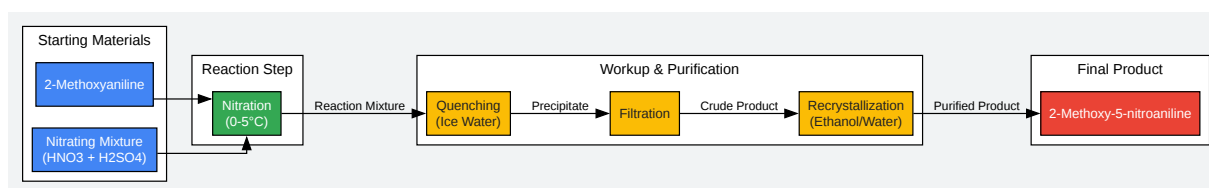
Procedure:

- Prepare a standard solution of **2-Methoxy-5-nitroaniline** of known concentration in a suitable solvent (e.g., methanol).
- Prepare the sample solution by dissolving the synthesized product in the mobile phase.

- Set up the HPLC system with the specified column and mobile phase.
- Inject the standard solution to obtain a reference chromatogram and retention time.
- Inject the sample solution and record the chromatogram.
- Analyze the chromatogram to determine the purity of the sample by comparing the peak area of **2-Methoxy-5-nitroaniline** to the total peak area.

## Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2-Methoxy-5-nitroaniline** from 2-Methoxyaniline.



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Caption: Synthesis workflow for **2-Methoxy-5-nitroaniline**.

## Applications in Drug Development

**2-Methoxy-5-nitroaniline** serves as a crucial precursor in the synthesis of various pharmaceutical compounds.<sup>[1]</sup> Notably, it is a key starting material for the production of Osimertinib, a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor used in cancer therapy.<sup>[1]</sup> Its role in the multi-step synthesis of such targeted therapies highlights its importance in the pharmaceutical industry. The compound is also utilized in the manufacturing of azo dyes.<sup>[1][7]</sup>

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